

Application Notes and Protocols for In Vivo Modeling of Tiemonium Iodide Effects

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Compound of Interest

Compound Name: *Tiemonium Iodide*

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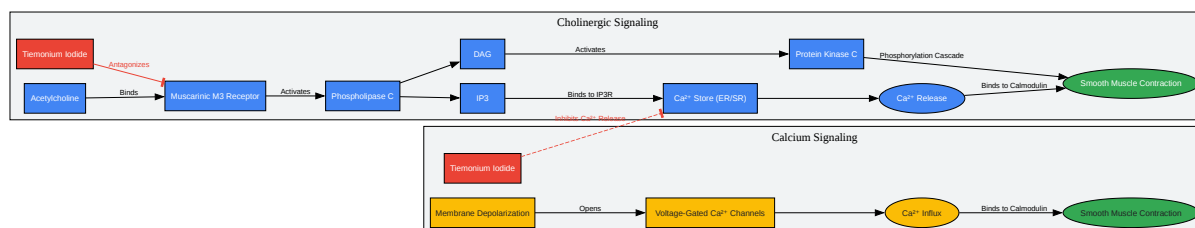
These application notes provide a comprehensive guide to the in vivo and ex vivo models used to study the pharmacological effects of **Tiemonium iodide**, a quaternary ammonium antispasmodic agent. The protocols detailed below are foundational for assessing the efficacy and mechanism of action of **Tiemonium iodide** in preclinical research.

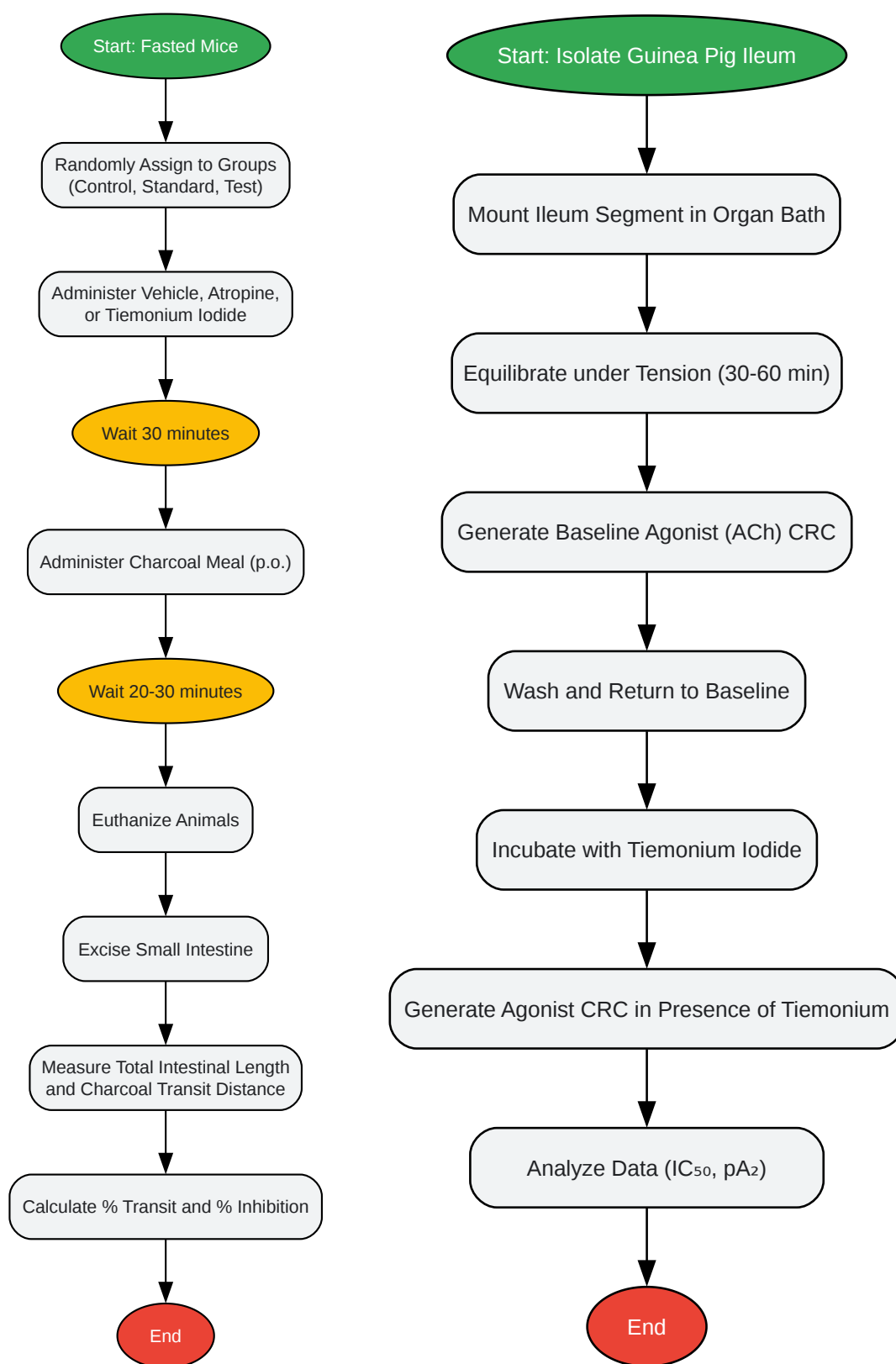
Introduction to Tiemonium Iodide

Tiemonium iodide is an antispasmodic drug that alleviates smooth muscle spasms, particularly in the gastrointestinal and genitourinary tracts.^[1] Its primary mechanism of action involves the inhibition of muscarinic acetylcholine receptors, which leads to a reduction in smooth muscle tone and contractility.^{[1][2]} Additionally, **Tiemonium iodide** has been shown to interfere with the release of intracellular calcium ions and exhibits a weak antagonism of histamine H1 receptors, contributing to its overall spasmolytic effect.^[2] Due to its quaternary ammonium structure, **Tiemonium iodide** has limited ability to cross the blood-brain barrier, minimizing central nervous system side effects.^[1]

Signaling Pathways of Tiemonium Iodide

The multifaceted mechanism of **Tiemonium iodide** involves interference with key signaling pathways that regulate smooth muscle contraction.





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References

- 1. What is the mechanism of Tiemonium Iodide? [synapse.patsnap.com]
- 2. Different membrane mechanisms of action for tiemonium; a comparison with atropine and papaverine - PubMed [pubmed.ncbi.nlm.nih.gov]
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